

An In-depth Technical Guide to the Physicochemical Properties of Synthetic Copper Oxysulfate

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Compound of Interest

Compound Name: *Copper oxysulfate*

Cat. No.: *B1143867*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis protocols, and characterization methodologies for synthetic **copper oxysulfates**. This class of inorganic compounds, fundamentally basic salts of copper(II) sulfate, holds significant interest due to its diverse structural chemistry and potential applications ranging from materials science to biomedicine.

Core Physicochemical Properties

Copper oxysulfates are inorganic compounds that are structurally intermediate between normal copper(II) sulfate (CuSO_4) and copper(II) hydroxide ($\text{Cu}(\text{OH})_2$). Their general chemical formula can be expressed as $x\text{CuSO}_4 \cdot y\text{Cu}(\text{OH})_2$, indicating they are the product of the partial neutralization of sulfuric acid with copper(II) hydroxide. Several distinct phases of **copper oxysulfate** are known, often corresponding to naturally occurring minerals. The properties of the most common synthetic forms are summarized below.

Table 1: Physicochemical Properties of Common **Copper Oxysulfate** Phases

Property	Dolerophanite	Antlerite	Brochantite
Chemical Formula	$\text{Cu}_2\text{O}(\text{SO}_4)$	$\text{Cu}_3(\text{OH})_4(\text{SO}_4)$	$\text{Cu}_4(\text{OH})_6(\text{SO}_4)$
Molecular Weight	223.16 g/mol	342.70 g/mol	452.28 g/mol
Appearance	Brown to black crystalline solid	Light to dark green crystalline solid	Green, often acicular or prismatic crystals
Crystal System	Monoclinic	Orthorhombic	Monoclinic
Structure	Composed of oxygen-centered OCu_4 tetrahedra	Features triple chains of copper-oxygen octahedra	Composed of double chains of copper-oxygen octahedra linked by sulfate tetrahedra
Thermal Decomposition	Stable up to high temperatures; forms from CuSO_4 decomposition at $\sim 725^\circ\text{C}$	Decomposes upon heating	Decomposes upon heating

Synthesis of Copper Oxysulfate: Experimental Protocols

The synthesis of specific **copper oxysulfate** phases is highly dependent on reaction conditions such as pH, temperature, and precursor concentration.

Method 1: Precipitation via pH Adjustment

This method is commonly used to produce various forms of basic copper sulfates.

- Principle: The controlled addition of a base to an aqueous solution of copper(II) sulfate induces the precipitation of **copper oxysulfate**. The final phase (e.g., brochantite vs. antlerite) is dictated by the final pH of the solution.
- Protocol:

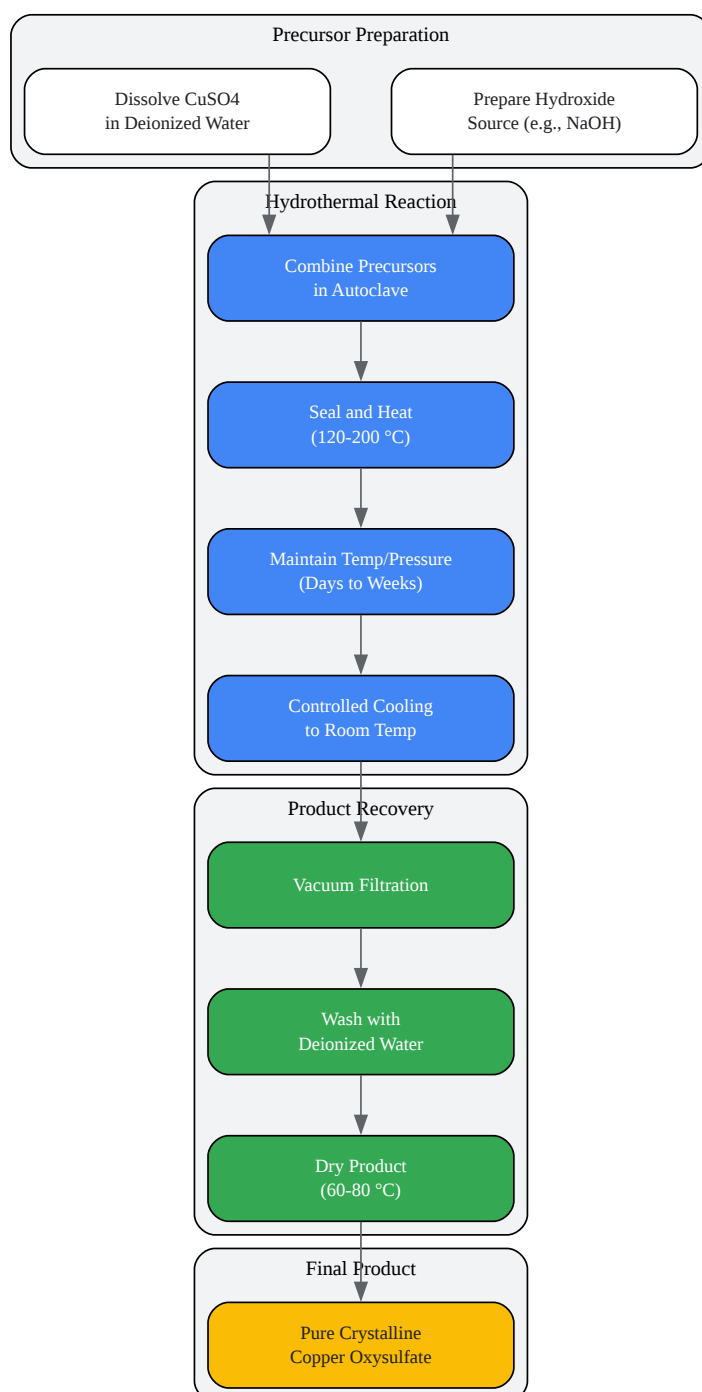
- Prepare a 1.0 M solution of copper(II) sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) in deionized water.
- While stirring vigorously, slowly add a 1.0 M solution of sodium hydroxide (NaOH) dropwise.
- Monitor the pH of the solution continuously. The formation of various basic copper sulfates will occur at different pH values.
- Once the target pH is reached and stable, cease the addition of NaOH and allow the reaction to stir for an additional 2-4 hours at room temperature to ensure homogeneity.
- Collect the resulting precipitate by vacuum filtration.
- Wash the precipitate multiple times with deionized water to remove any soluble impurities, followed by a final wash with ethanol.
- Dry the final product in an oven at 60-80 °C to a constant weight.

Method 2: Hydrothermal Synthesis

Hydrothermal conditions are often employed to grow larger, well-defined crystals of specific phases like antlerite and brochantite.

- Principle: Reactants are heated in an aqueous solution above its boiling point in a sealed vessel (autoclave), increasing pressure and facilitating the crystallization of otherwise insoluble or metastable phases.
- Protocol:
 - Prepare stoichiometric mixtures of copper(II) sulfate and a hydroxide source (e.g., sodium hydroxide or urea for homogeneous precipitation).
 - Place the precursor solution in a Teflon-lined stainless-steel autoclave.
 - Seal the autoclave and place it in a furnace or oven.
 - Heat the autoclave to a temperature between 120-200 °C and maintain for a period ranging from several days to weeks, depending on the desired crystal size.

- Allow the autoclave to cool slowly to room temperature.
- Recover the crystalline product by filtration, wash thoroughly with deionized water, and dry under ambient conditions.



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Caption: Workflow for the hydrothermal synthesis of **copper oxysulfate**.

Characterization of Synthetic Copper Oxysulfate

A multi-technique approach is necessary to fully characterize the physicochemical properties of synthesized **copper oxysulfate**, including its phase purity, crystal structure, morphology, and thermal stability.

X-ray Diffraction (XRD)

XRD is the primary technique for identifying the crystalline phase and determining the structural properties of the synthesized material.

- Principle: X-rays are diffracted by the crystalline lattice of a material, producing a unique diffraction pattern that serves as a fingerprint for its specific atomic arrangement.
- Sample Preparation: The dried **copper oxysulfate** powder is gently ground in an agate mortar to ensure a fine, homogeneous powder and eliminate preferred orientation. The powder is then packed into a sample holder.
- Example Protocol for Data Collection:
 - Instrument: Bragg-Brentano Powder Diffractometer (e.g., Siemens D500).
 - Radiation Source: Cu K α ($\lambda = 1.5406 \text{ \AA}$).
 - Generator Settings: 40 kV, 30 mA.
 - Optics: Graphite diffracted-beam monochromator, 1° divergence and scattering slits, 0.15° receiving slit.
 - Scan Range: 10-100° in 2 θ .
 - Scan Mode: Step scan.
 - Step Size: 0.04° (2 θ).

- Counting Time per Step: 1 second.
- Analysis: The resulting diffraction pattern is compared to reference patterns from the ICDD Powder Diffraction File to confirm the phase (e.g., dolerophanite, antlerite). Unit cell parameters can be refined using Rietveld analysis.

Scanning Electron Microscopy (SEM)

SEM is used to visualize the surface morphology, particle size, and shape of the synthesized powder.

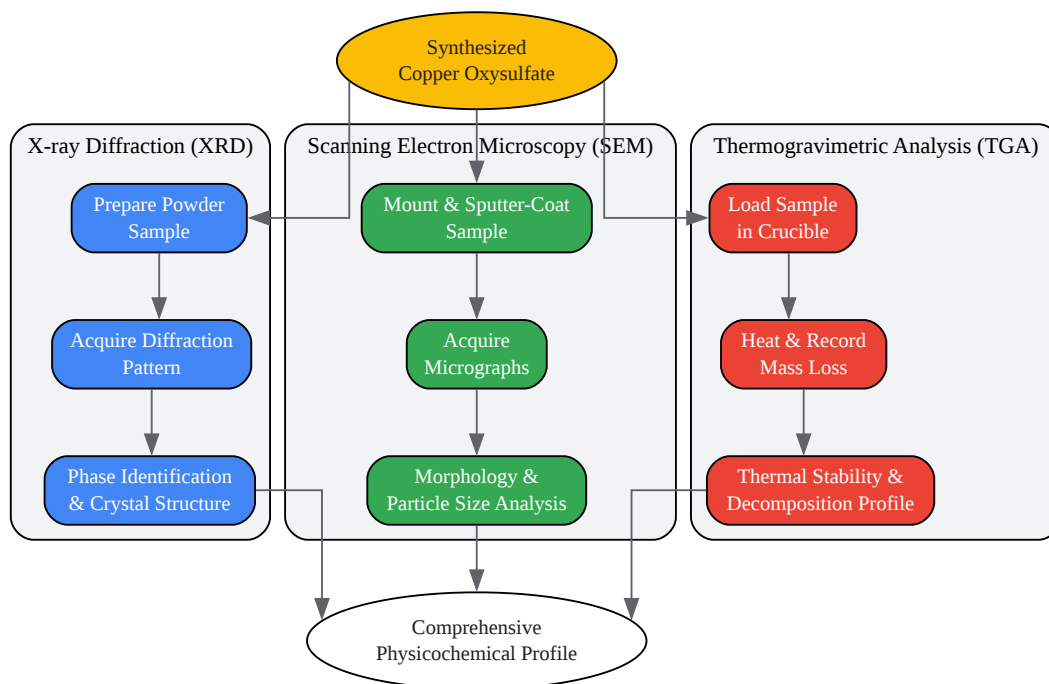
- Principle: A focused beam of electrons scans the surface of the sample, causing the emission of secondary electrons that are collected to form a high-resolution, three-dimensional image.
- Protocol:
 - Mount a small amount of the **copper oxysulfate** powder onto an aluminum stub using double-sided carbon tape.
 - Sputter-coat the sample with a thin layer of a conductive material (e.g., gold or palladium) to prevent charge buildup under the electron beam.
 - Introduce the sample into the SEM vacuum chamber.
 - Acquire images at various magnifications to observe the overall morphology and individual crystal habits.

Thermogravimetric Analysis (TGA)

TGA is employed to study the thermal stability and decomposition pathway of the **copper oxysulfate**.

- Principle: The mass of a sample is measured over time as the temperature changes. Mass loss events correspond to processes like dehydration or decomposition.
- Protocol:

- Place a precise amount (typically 5-10 mg) of the synthesized powder into an alumina or platinum crucible.
- Place the crucible in the TGA furnace.
- Heat the sample from room temperature to an elevated temperature (e.g., 1000 °C) at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The resulting thermogram (mass vs. temperature) reveals the temperatures at which decomposition occurs and the stoichiometry of the decomposition reactions.



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Caption: Multi-technique workflow for the characterization of synthetic materials.

Relevance and Applications in Drug Development

While **copper oxysulfate** itself is not a conventional pharmaceutical agent, its parent compounds and the broader class of copper-based materials have significant relevance in biomedical and pharmaceutical research. Copper is an essential trace mineral vital for numerous physiological processes, including enzyme production and immune function.

The potential applications for finely controlled synthetic copper compounds, including oxysulfates, can be extrapolated from the known properties of copper ions:

- **Antimicrobial Agents:** Copper compounds exhibit broad-spectrum biocidal activity. Nanostructured **copper oxysulfates** could be explored for use in topical antiseptic formulations or as coatings on medical devices to prevent biofilm formation.
- **Controlled Release Formulations:** As a sparingly soluble salt, **copper oxysulfate** could serve as a vehicle for the controlled release of bioactive copper ions in therapeutic contexts, such as wound healing or as a supplement.
- **Precursors for Active Materials:** Synthetic **copper oxysulfate** can be a precursor for other copper-containing nanomaterials with tailored properties for drug delivery or diagnostic applications. The thermal decomposition of **copper oxysulfates** can be controlled to produce specific copper oxides with high catalytic activity.
- **Radiopharmaceutical Development:** Radioisotopes of copper are used in nuclear imaging and radiotherapy. The development of novel chelation strategies and inorganic scaffolds for delivering these isotopes is an active area of research where stable copper salts could play a role.
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